

what is 5-Acetylsalicylamide used for in research

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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Chemical Profile and Research Applications

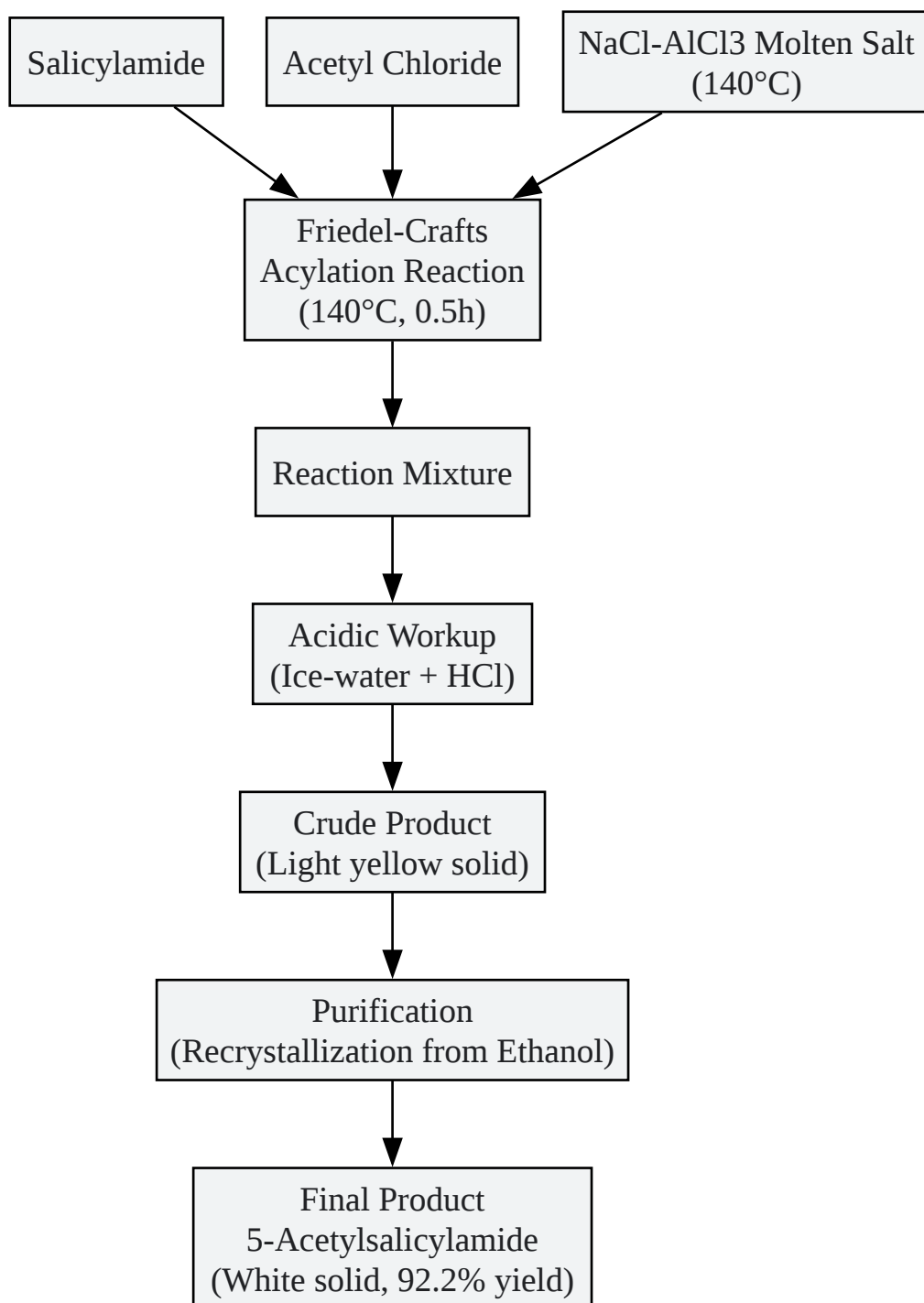
The table below summarizes the core identity and research uses of **5-Acetylsalicylamide**.

Property	Description
CAS Number	40187-51-7 [1]
Molecular Formula	C9H9NO3 [1]
Molecular Weight	179.17 g/mol [1]
Melting Point	220-222 °C [1]
Physical Form	White to light brown solid [1]
Primary Research Role	Synthetic intermediate / chemical reagent [1]

| **Reported Applications** | • Reagent for synthesizing phosphotyrosine peptidomimetic prodrugs [1]. • Reagent for preparing 4-aminopiperidine ureas (human β 3 adrenergic receptor agonists) [1]. • Used in the preparation of 5-acetyl-2(3H)-benzoxazolone [2]. |

Synthetic Methodologies and Workflows

A primary route for synthesizing **5-Acetylsalicylamide** involves a **Friedel-Crafts acylation** of salicylamide. One efficient method uses a low-melting-point molten salt system of sodium chloride and aluminum chloride (NaCl-AlCl_3) as the catalyst and reaction medium [3].



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Synthesis of 5-Acetylsalicylamide via Friedel-Crafts Acylation [3]

Detailed Experimental Protocol

The typical procedure based on the patent is as follows [3]:

- **Preparation of Molten Salt Catalyst:** Anhydrous aluminum chloride (AlCl_3 , 8.64 g, 0.0648 mol) and sodium chloride (NaCl , 3.79 g, 0.0648 mol) are combined in a flask. The mixture is heated to 140°C with stirring until a clear, low-melting-point molten salt is formed.
- **Reaction:** Salicylamide (5.00 g, 0.036 mol) is added to the molten salt. Acetyl chloride (3.39 g, 0.0432 mol) is then added dropwise over about 10 minutes while maintaining the temperature at 140°C . The reaction is stirred for an additional 0.5 hours.
- **Work-up:** After completion, the reaction mixture is carefully quenched by adding it to 60 mL of an acidic ice-water solution (1 mL concentrated HCl in 59 mL ice-water). This is done slowly over about 5 minutes, resulting in the formation of a yellowish solid. Stirring is continued at room temperature for 30 minutes.
- **Isolation and Purification:** The crude solid is collected by filtration. It is then washed three times with hot water (80°C) and dried at 80°C for 5 hours. The crude product is recrystallized from ethanol (20 mL) to yield pure **5-Acetylsalicylamide** as a white solid with a reported yield of 92.2% [3].

Safety and Handling Information

For researchers handling this compound in the laboratory, please note the following safety information. Always consult the full Safety Data Sheet (SDS) before use.

Aspect	Specification
Signal Word	Warning [2]
Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation) [4]

Aspect	Specification
Personal Protective Equipment (PPE)	Wear dust mask type N95 (US), eyeshields, and gloves [2].
Safe Storage	Store tightly closed in a dry, cool, and well-ventilated place [4].

Commercial Availability and Pricing

5-Acetylsalicylamide is available from various chemical suppliers for research purposes. The table below lists examples of available quantities and pricing from the search results.

Supplier	Product Number	Quantity	Price
TCI Chemical	A1156	25g	\$42.00 [1]
TRC	A187945	5g	\$55.00 [1]
AK Scientific	J97900	100g	\$70.00 [1]
Santa Cruz Biotechnology	sc-233208	25g	\$51.00 [5]
Thermo Scientific	11413857	5g, 25g, 100g	(Priced by size) [6]

Research Context and Deeper Applications

Beyond its primary use as a simple intermediate, **5-Acetylsalicylamide** can be funneled into more complex synthetic pathways. For instance, it can be used in a two-step synthetic route involving a **Hofmann rearrangement** to prepare **5-acetyl-2(3H)-benzoxazolone** [2], a structure common in various pharmacologically active molecules.

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References

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3. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]
4. - 5 - Safety Data Sheet Acetylsalicylamide [chemicalbook.com]
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6. - 5 , 98%, Thermo Scientific | Fisher Scientific Acetylsalicylamide [fishersci.co.uk]

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